

# Trimethyl phosphite safety data sheet (SDS) information.

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## Compound of Interest

Compound Name: Trimethyl phosphite

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## A Technical Safety Guide to Trimethyl Phosphite

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety information for **trimethyl phosphite** (CAS No. 121-45-9), compiled from Safety Data Sheets (SDS). It is intended to equip laboratory and development personnel with the critical knowledge required for safe handling, storage, and emergency response.

## Chemical Identification

- Chemical Name: **Trimethyl phosphite**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Synonyms: Trimethoxyphosphine, Methyl phosphite, Phosphorous acid, trimethyl ester[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Chemical Formula:  $C_3H_9O_3P$ [\[1\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Molecular Weight: 124.08 g/mol [\[4\]](#)[\[6\]](#)[\[7\]](#)

## Section 1: Hazard Identification and Classification

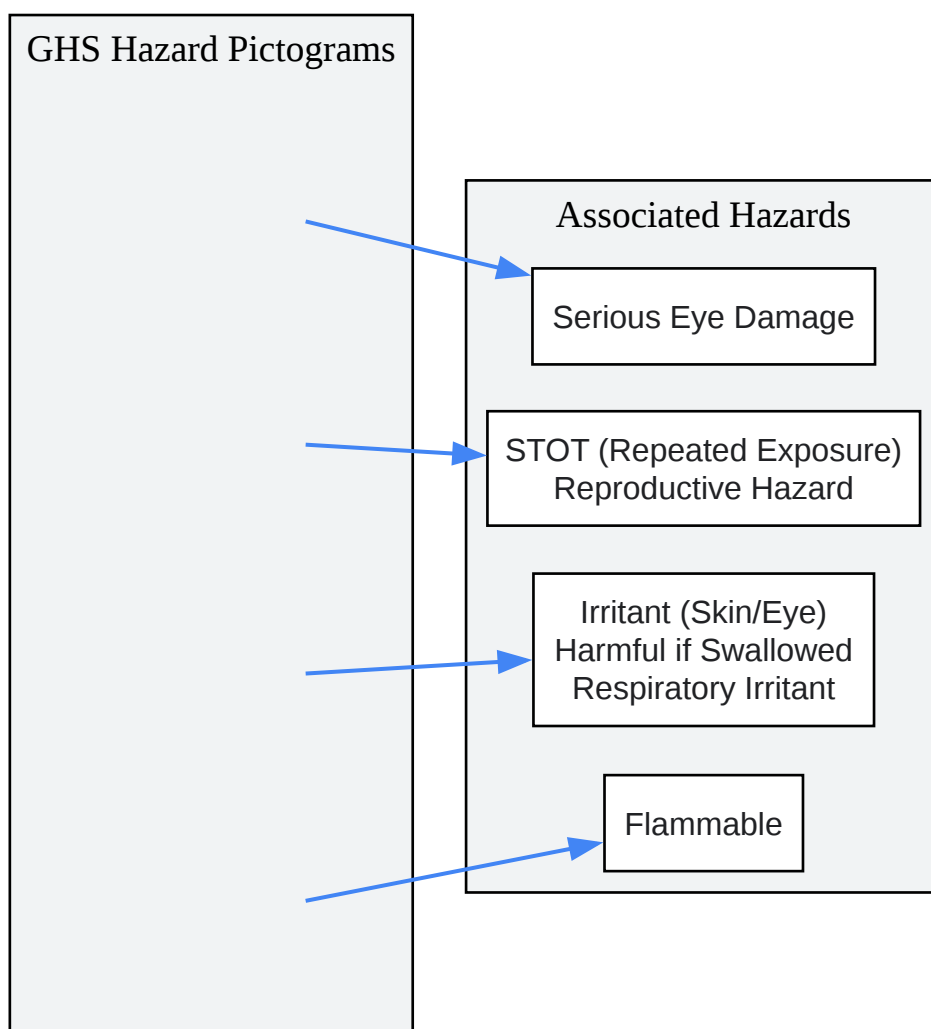
**Trimethyl phosphite** is classified as a hazardous chemical under the Globally Harmonized System (GHS).[\[1\]](#) It is a flammable liquid that is harmful if swallowed, causes skin and serious

eye irritation, and may lead to respiratory irritation.[1][9][4][8] Furthermore, prolonged or repeated exposure may cause damage to organs.[1]

Table 1: GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[1][9][4][8]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1][9][4][8]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][9][4][8]
Serious Eye Damage/Irritation	2A / 1	H318/H319: Causes serious eye damage/irritation[1][2][9][4][8]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][2][9][8]

| Specific Target Organ Toxicity (Repeated Exposure) | 2 | H373: May cause damage to organs through prolonged or repeated exposure[1] |



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Caption: GHS Pictograms and associated hazards for **trimethyl phosphite**.

Table 2: NFPA and HMIS Ratings

Rating System	Health	Flammability	Reactivity/Instability
NFPA 704	2	3	0[3]
HMIS	2	3	1[4]

Rating Scale: 0=Minimal, 1=Slight, 2=Moderate, 3=Serious, 4=Severe

## Section 2: Toxicological Properties

Exposure to **trimethyl phosphite** can cause adverse health effects through inhalation, skin contact, eye contact, and ingestion.<sup>[1]</sup>

Routes of Exposure and Health Effects:

- Inhalation: May cause respiratory tract irritation.<sup>[1][2][3][9]</sup> High-level exposure can lead to a build-up of fluid in the lungs (pulmonary edema), which is a medical emergency.<sup>[3]</sup>
- Skin Contact: Causes skin irritation.<sup>[1][2][3][9][4]</sup> May be harmful if absorbed through the skin.<sup>[1][2]</sup>
- Eye Contact: Causes serious eye irritation and may cause permanent damage.<sup>[1][2][3][9][4]</sup>
- Ingestion: Harmful if swallowed, ingestion of even a small amount can pose a serious health hazard.<sup>[1][2][9][4]</sup>
- Chronic Exposure: May cause damage to organs such as the liver and kidneys through prolonged or repeated exposure.<sup>[1][3]</sup> Animal studies suggest it may be a possible teratogen.<sup>[3][4]</sup>

Table 3: Acute Toxicity Data

Test	Species	Route	Value
LD <sub>50</sub>	Rat	Oral	1600 mg/kg <sup>[4]</sup>
LD <sub>50</sub>	Rabbit	Dermal	2200 - 2600 mg/kg <sup>[4]</sup> <sup>[10]</sup>

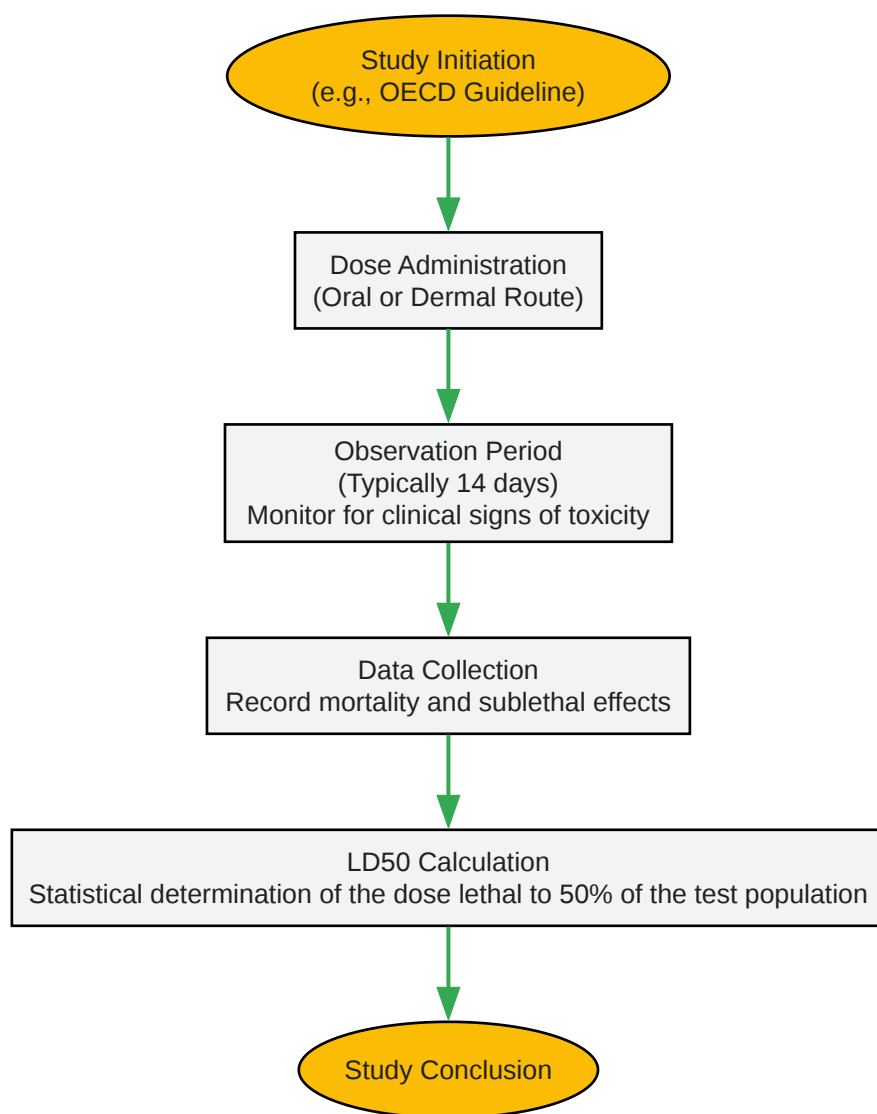
| LC<sub>50</sub> | Rat | Inhalation | > 20 mg/L for 1 hour<sup>[10]</sup> |

## Experimental Protocols

The quantitative data presented in SDSs, such as LD<sub>50</sub> values, are derived from standardized toxicological studies. While the specific experimental reports are not included in the SDS, the

methodologies generally follow internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

- **Acute Oral Toxicity (LD<sub>50</sub>):** This value is typically determined using a method similar to OECD Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method). In this procedure, the substance is administered in a stepwise manner to a small number of animals. The outcome (lethality or survival) determines the subsequent dose, allowing for classification and the estimation of a point value for the LD<sub>50</sub>.
- **Acute Dermal Toxicity (LD<sub>50</sub>):** Following a protocol like OECD Guideline 402 (Acute Dermal Toxicity), the substance is applied to a shaved area of the skin of experimental animals (often rabbits). The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality to determine the dermal LD<sub>50</sub> value.



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Caption: Generalized workflow for an acute toxicity (LD<sub>50</sub>) study.

## Section 3: Physical and Chemical Properties

Table 4: Physicochemical Data

Property	Value
Appearance	Clear, colorless liquid[5][6][11][10]
Odor	Strong, pungent, foul, pyridine-like[3][5][6][11][10]
Boiling Point	111 - 112 °C (232 °F)[4][6][7]
Melting Point	-78 °C (-108 °F)[4][5][7]
Flash Point	28 °C (82 °F) (closed cup)[4][7]
Specific Gravity	1.046 - 1.052 g/mL at 20°C[4][7][10]
Vapor Density	4.28 - 4.3 (Air = 1)[4][5]
Vapor Pressure	24 mmHg at 25 °C (77 °F)[5][7]

| Water Solubility | Reacts with water / Hydrolyzes[5][11] |

## Section 4: Handling, Storage, and Exposure Control

Safe handling of **trimethyl phosphite** requires stringent adherence to engineering controls, administrative protocols, and the use of appropriate personal protective equipment (PPE).

Safe Handling Procedures:

- Avoid all contact with skin and eyes and do not breathe vapor or mist.[1][2]
- Work in a well-ventilated area, preferably within a chemical fume hood.[1][4]
- Keep away from all sources of ignition, including heat, sparks, and open flames.[1][2][9][12]
- Use only non-sparking tools and explosion-proof equipment.[1][9][12]
- Ground and bond containers and receiving equipment during transfers to prevent static discharge.[1][9][12]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[1][9]

## Storage Conditions:

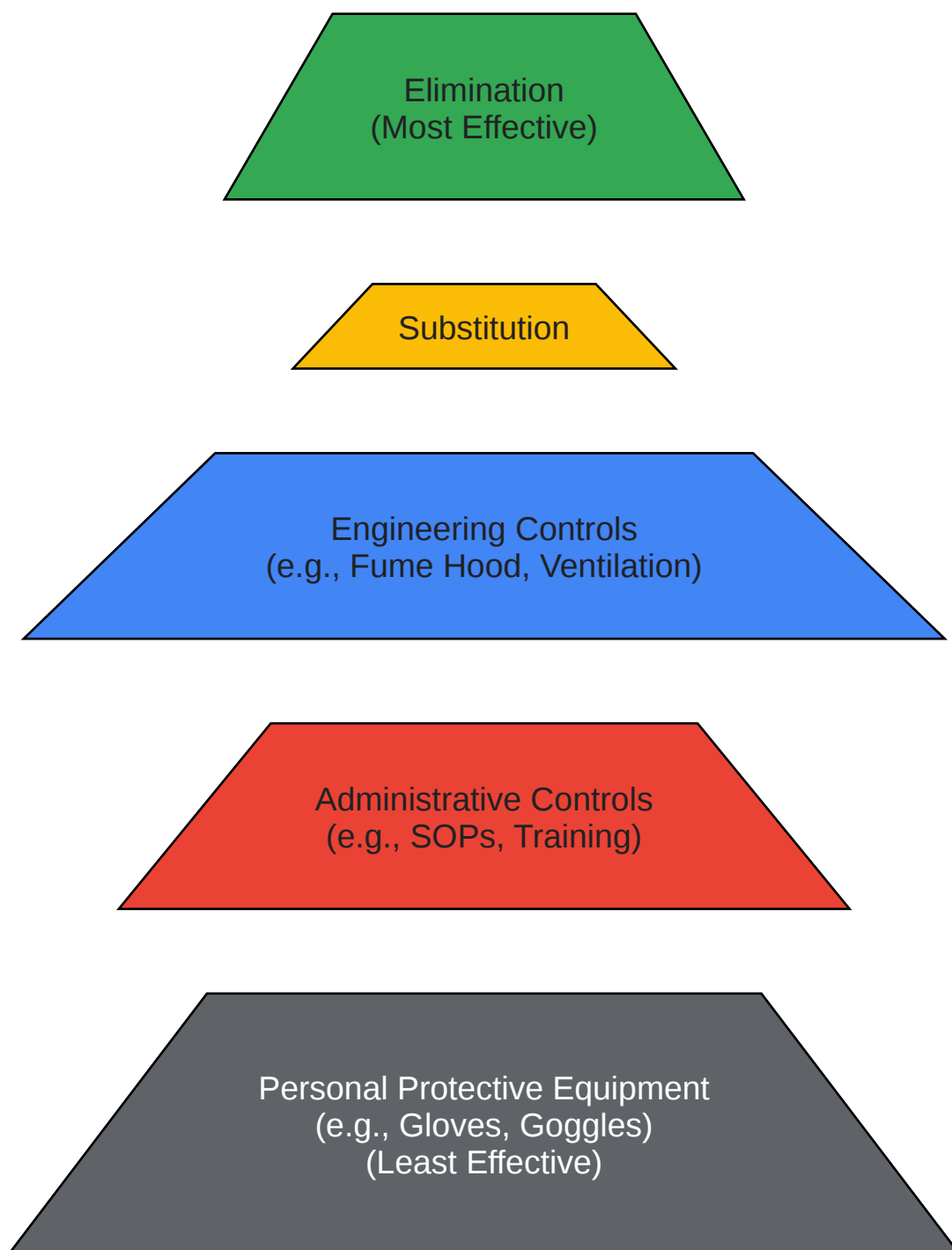
- Store in a cool, dry, and well-ventilated place.[1][2][4]
- Keep containers tightly closed to prevent contact with moisture and air.[1][2][9][10]
- Store locked up.[1]
- Incompatible Materials: Strong bases, oxidizing agents, alkalis, moisture, and heat sources.  
[1][9][4][12]

Table 5: Exposure Controls and Personal Protective Equipment (PPE)

Control	Specification
Engineering Controls	<b>Provide local exhaust ventilation or work in a general room ventilation system.[1][3] Emergency eye wash fountains and safety showers must be available.[1][3]</b>
Eye/Face Protection	Chemical safety goggles are required. A face shield may be necessary.[1][2][4] Contact lenses should not be worn.[1]
Hand Protection	Neoprene or nitrile rubber gloves.[1][2][4]
Skin/Body Protection	Wear suitable protective clothing, such as a lab coat or apron.[1][4]
Respiratory Protection	If inhalation exposure is possible, use a NIOSH-certified combination organic vapor/acid gas respirator.[1]

| Occupational Exposure Limit | ACGIH TLV-TWA: 2 ppm (8-hour time-weighted average).[3] |





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Caption: The hierarchy of controls applied to managing chemical risk.

## Section 5: Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **trimethyl phosphite**.

Table 6: First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	<b>Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Seek medical attention.</b> <a href="#">[1]</a> <a href="#">[9]</a> <a href="#">[4]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[4]</a>
Eye Contact	Immediately flush eyes with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[4]</a>

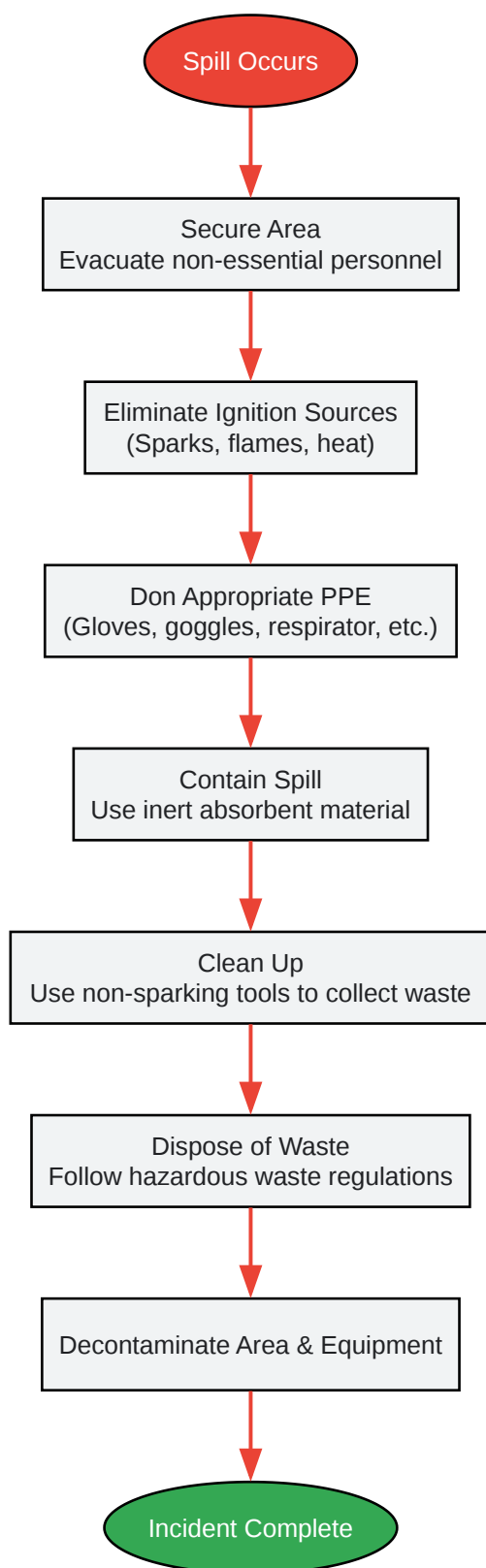
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[4\]](#) |

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or water spray.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[10\]](#)
- Specific Hazards: Flammable liquid and vapor.[\[1\]](#)[\[9\]](#) Vapors are heavier than air and may travel to an ignition source and flash back.[\[3\]](#)[\[10\]](#) Containers can explode when heated.[\[3\]](#)[\[10\]](#) Fire produces poisonous gases, including oxides of phosphorus and carbon monoxide.[\[3\]](#)[\[4\]](#)[\[10\]](#)
- Protective Actions: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[10\]](#) Use water spray to cool exposed containers.[\[1\]](#)[\[2\]](#)

#### Accidental Release Measures:

- Immediate Actions: Evacuate unnecessary personnel and eliminate all sources of ignition.[3]  
[13] Ensure the area is well-ventilated.[2][3]
- Personal Protection: Wear appropriate PPE as described in Section 4.[1][2][4]
- Containment & Cleanup: Stop the leak if it can be done without risk.[13] Contain the spill using dikes or absorbents like vermiculite, dry sand, or earth.[3][4][10][13] Collect the material using non-sparking tools and place it in a suitable, sealed container for disposal.[1][4]
- Environmental Precautions: Prevent the material from entering sewers, public waters, or drains.[1][2][4][13]



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Caption: Step-by-step workflow for responding to a **trimethyl phosphite** spill.

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